

Specificity of 6-B345TTQ for $\alpha 4$ Integrin: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-B345TTQ

Cat. No.: B3340204

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This technical guide provides a comprehensive overview of the small molecule **6-B345TTQ** and its specificity as an inhibitor of the $\alpha 4$ integrin-paxillin interaction. This document details the mechanism of action, quantitative data on its inhibitory effects, and detailed experimental protocols for assessing its activity. Visualizations of the relevant signaling pathways and experimental workflows are provided to facilitate understanding.

Introduction to 6-B345TTQ and $\alpha 4$ Integrin

Integrins are a family of heterodimeric transmembrane receptors that play a crucial role in cell adhesion, signaling, and migration. The $\alpha 4$ integrin subunit, which pairs with either $\beta 1$ (forming VLA-4) or $\beta 7$, is particularly important in mediating leukocyte trafficking during inflammatory responses. The interaction of the $\alpha 4$ cytoplasmic tail with the adaptor protein paxillin is a key event in $\alpha 4$ -mediated signaling, leading to enhanced cell migration.

6-B345TTQ is a small molecule designed to specifically disrupt the interaction between the $\alpha 4$ integrin cytoplasmic tail and paxillin. By targeting this intracellular protein-protein interaction, **6-B345TTQ** offers a novel approach to modulating $\alpha 4$ integrin function, potentially overcoming some of the limitations associated with traditional antagonists that block extracellular ligand binding.

Quantitative Data on the Specificity and Efficacy of 6-B345TTQ

The following tables summarize the key quantitative data demonstrating the specificity and efficacy of **6-B345TTQ** in inhibiting $\alpha 4$ integrin-mediated functions.

Table 1: Inhibition of Cell Migration by **6-B345TTQ**

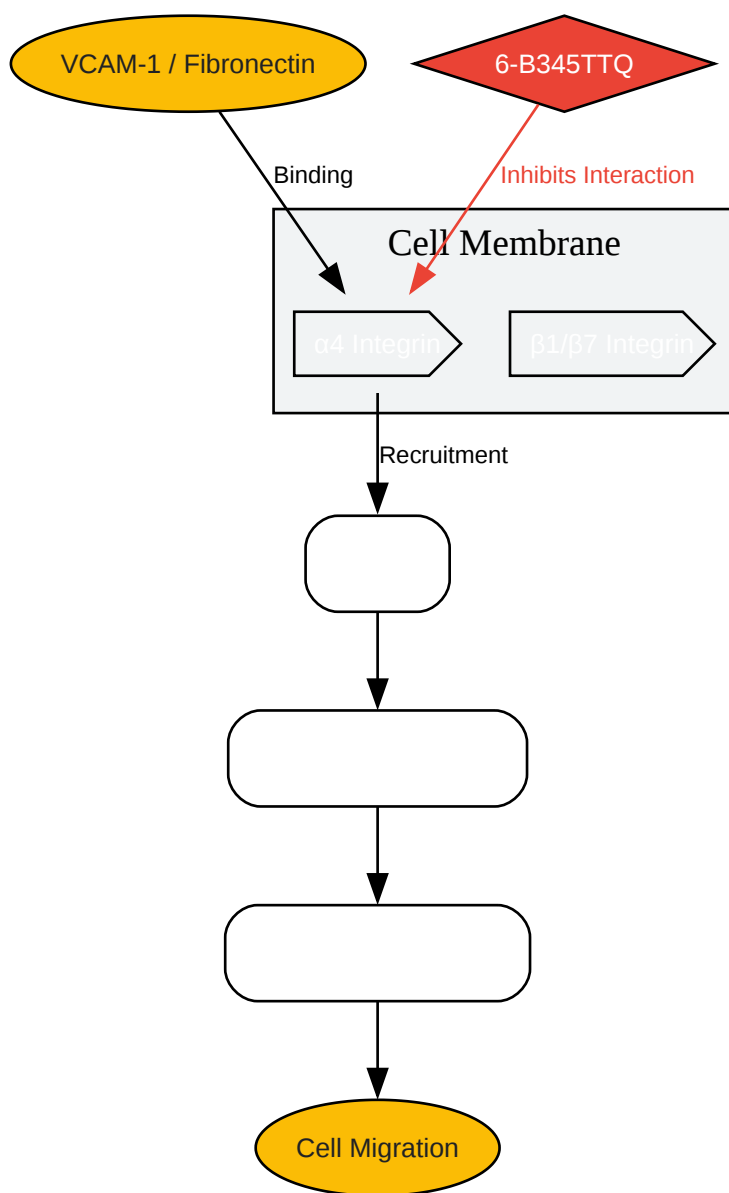
Cell Type	Integrin Pathway	Ligand	Chemoattractant	6-B345TTQ Concentration (μ M)	Inhibition of Migration (%)	Citation
Human Monocytes (THP-1)	$\alpha 4\beta 1$	Fibronectin CS-1	MCP-1	50	52.6	[1]
Human T cells (Jurkat)	$\alpha 4\beta 1$	Fibronectin CS-1	SDF-1 α	50	56.4	[1]
Human T cells (Jurkat)	$\alpha L\beta 2$	ICAM-1	SDF-1 α	50	Not significant	[1]

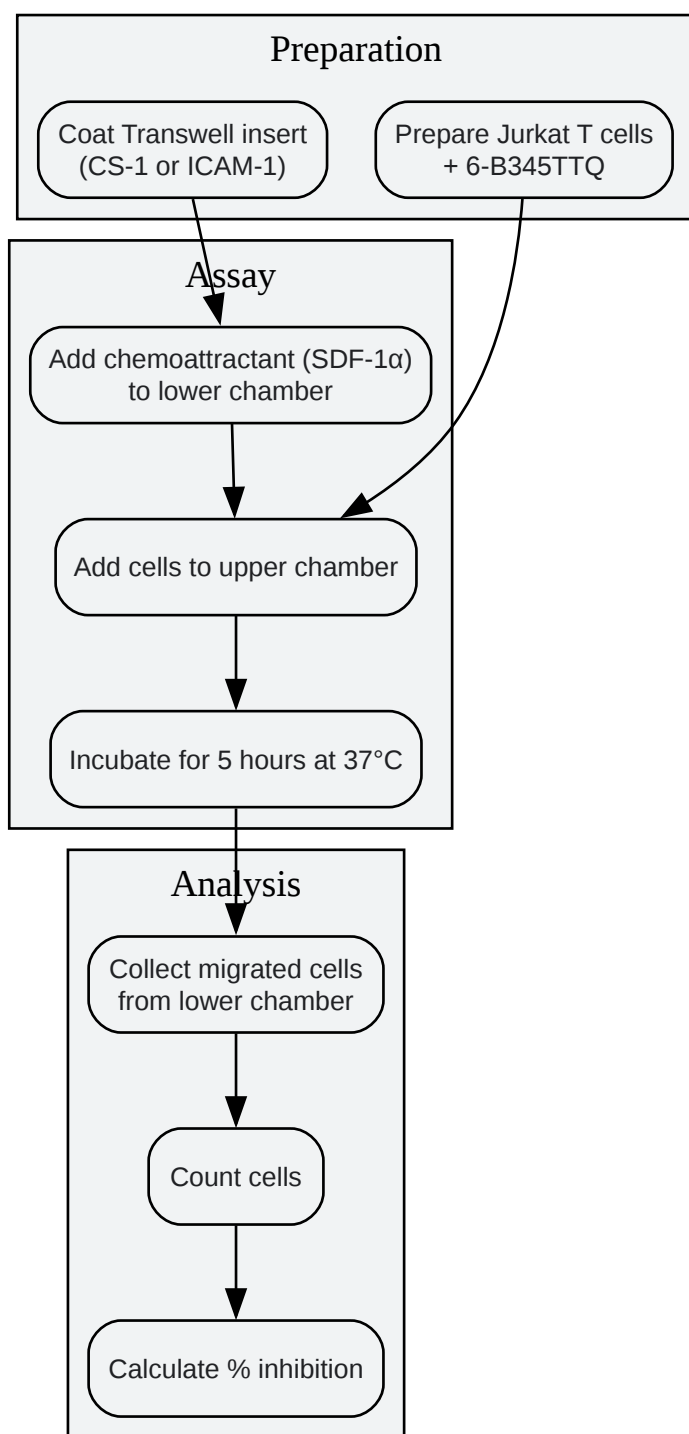
Table 2: Specificity of **6-B345TTQ** for Paxillin Interactions

Interacting Proteins	Assay Type	IC50 (μ M)	Citation
$\alpha 4$ integrin - Leupaxin	ELISA	18	[1]
$\alpha 4$ integrin - Paxillin	ELISA	10.8	[1]
Paxillin - FAT (FAK) / Git-1	Not Specified	24	[2]
Leupaxin - FAT (FAK)	ELISA	> 100	[1] [2]

Signaling Pathways

The interaction between $\alpha 4$ integrin and paxillin initiates a signaling cascade that promotes cell migration. **6-B345TTQ** acts by disrupting the initial step of this pathway.





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References

- 1. A Small Molecule That Inhibits the Interaction of Paxillin and $\alpha 4$ Integrin Inhibits Accumulation of Mononuclear Leukocytes at a Site of Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 6-B345TTQ | $\alpha 4$ integrin-paxillin inhibitor | Probechem Biochemicals [probechem.com]
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